

# Halauxifen-Methyl in No-Till Agriculture: A Guide for Researchers

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## Compound of Interest

Compound Name: *Halauxifen*

Cat. No.: *B1672591*

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Application Notes and Protocols for the use of **halauxifen**-methyl, a synthetic auxin herbicide, in no-till agricultural systems.

**Halauxifen**-methyl is a valuable tool for weed management in no-till farming, particularly for the control of problematic broadleaf weeds, including glyphosate-resistant biotypes.[1][2] As a Group 4 herbicide, it mimics the plant hormone auxin, leading to the disruption of various growth processes in susceptible plants and ultimately causing plant death.[3][4] This document provides detailed application notes and experimental protocols for researchers and scientists working with **halauxifen**-methyl in no-till environments.

## Application Notes

**Halauxifen**-methyl offers effective pre-plant burndown control of several key broadleaf weeds. [5] It is particularly effective against glyphosate-resistant (GR) horseweed (*Erigeron canadensis*) and common ragweed. However, for a broader spectrum of weed control, tank-mixing with other herbicides is often necessary.

Key Considerations for Application:

- **Application Timing:** **Halauxifen**-methyl is primarily used as a pre-plant (PP) herbicide in no-till corn and soybean production. Studies have shown that it can be applied safely close to planting. Research indicates that the current application restrictions of 7 days pre-plant in soybean and 5 days pre-plant in corn are conservative and could potentially be expanded.

- **Crop Tolerance:** Soybean and corn exhibit good tolerance to pre-plant applications of **halauxifen**-methyl at registered rates. While minor, transient phytotoxicity has been observed in some cases, it typically does not impact crop stand or yield. However, post-emergence applications in soybean can cause significant injury and yield reduction.
- **Tank-Mixing:** To enhance the weed control spectrum, **halauxifen**-methyl can be tank-mixed with other herbicides such as 2,4-D, dicamba, and glyphosate. Following proper mixing order and conducting a jar test is crucial to ensure compatibility and prevent application issues.
- **Environmental Conditions:** The degradation of **halauxifen**-methyl in the soil is influenced by microbial activity. While some studies suggest lower temperatures generally increase crop phytotoxicity to soil-residual herbicides, research on **halauxifen**-methyl has shown that higher temperatures may accentuate its phytotoxic effects in certain conditions.

## Quantitative Data Summary

The following tables summarize quantitative data from various studies on the efficacy and crop safety of **halauxifen**-methyl in no-till systems.

Table 1: Efficacy of **Halauxifen**-Methyl on Glyphosate-Resistant (GR) Horseweed

Herbicide Treatment	Application Rate (g ae ha <sup>-1</sup> )	GR Horseweed Control (%)	Source(s)
Halauxifen-methyl	5	81	
Halauxifen-methyl	10	90	
Dicamba	280	80	
2,4-D	560	49	
Glyphosate	560	33	
Halauxifen-methyl + Glyphosate	5 + 560	87-97	
Glufosinate	500	63-66	

Table 2: Soybean and Corn Response to Pre-plant Applications of **Halauxifen**-Methyl

Crop	Halaluxifen-methyl Rate (g a.i. ha <sup>-1</sup> )	Application Timing	Visible Injury (%)	Yield Impact	Source(s)
Soybean	5	14 DPP, 7 DPP, 1 DPP, 5 DAS	≤10	No significant reduction	
Soybean	10	14 DPP, 7 DPP, 1 DPP, 5 DAS	≤10	No significant reduction	
Soybean	5	POST (VE-VC)	67-87	53-63% decline	
Corn	5	10 DPP, 5 DPP, 1 DPP, 5 DAS, POST (VE-V1)	≤3	No effect	
Corn	10	10 DPP, 5 DPP, 1 DPP, 5 DAS	≤3	No effect	
Corn	10	POST (VE-V1)	≤3	10% reduction	

DPP = Days Pre-Plant; DAS = Days After Seeding; POST = Post-emergence; VE-VC = Cotyledon to unifoliate stage; VE-V1 = Spike to one leaf stage.

## Experimental Protocols

The following are generalized protocols for conducting efficacy and crop tolerance trials with **halaluxifen**-methyl in no-till systems, based on methodologies reported in the cited literature.

### Protocol 1: Field Efficacy Trial for Weed Control

1. Objective: To evaluate the efficacy of **halaluxifen**-methyl applied alone and in tank-mixtures for the control of target weed species in a no-till system.

## 2. Experimental Design:

- Randomized complete block design with 3-4 replications.
- Plot size: e.g., 3 meters wide by 10 meters long.

## 3. Treatments:

- Untreated control.
- **Halauxifen**-methyl at various rates (e.g., 2.5, 5, and 10 g ae ha<sup>-1</sup>).
- Tank-mixtures of **halauxifen**-methyl with other herbicides (e.g., glyphosate, 2,4-D, dicamba).
- Standard commercial herbicide programs for comparison.

## 4. Application:

- Apply herbicides using a calibrated research plot sprayer equipped with flat-fan nozzles.
- Spray volume: e.g., 150-200 L ha<sup>-1</sup>.
- Record environmental conditions at the time of application (temperature, humidity, wind speed, weed growth stage).

## 5. Data Collection:

- Visually assess percent weed control at specified intervals after treatment (e.g., 14, 28, and 56 days after treatment). Use a scale of 0% (no control) to 100% (complete control).
- Measure weed density (plants m<sup>-2</sup>) and biomass (g m<sup>-2</sup>) from a designated quadrat within each plot.

## 6. Statistical Analysis:

- Analyze data using Analysis of Variance (ANOVA).
- Use a means separation test (e.g., Fisher's Protected LSD at  $p \leq 0.05$ ) to compare treatment means.

## Protocol 2: Crop Tolerance Trial

1. Objective: To evaluate the tolerance of a specific crop (e.g., soybean or corn) to pre-plant applications of **halauxifen**-methyl in a no-till system.

## 2. Experimental Design:

- Randomized complete block design with 4 replications.
- Maintain plots weed-free throughout the growing season to isolate the effects of the herbicide.

### 3. Treatments:

- Untreated control.
- **Halauxifen**-methyl at the registered rate (1x) and twice the registered rate (2x).
- Apply treatments at various pre-plant intervals (e.g., 28, 21, 14, 7, and 0 days before planting).

### 4. Crop Management:

- Plant the crop using a no-till planter at the recommended seeding rate.
- Follow standard agronomic practices for the specific crop.

### 5. Data Collection:

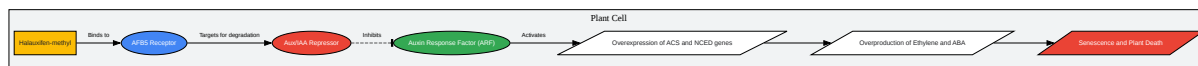
- Visually assess crop injury (phytotoxicity) at regular intervals after planting (e.g., 7, 14, 21, and 28 days after planting) on a scale of 0% (no injury) to 100% (plant death).
- Measure crop stand (plant population) and plant height at various growth stages.
- At crop maturity, harvest the center rows of each plot and determine the grain yield, adjusting for moisture content.

### 6. Statistical Analysis:

- Analyze data using ANOVA.
- Separate treatment means using an appropriate statistical test (e.g., Tukey's HSD at  $p \leq 0.05$ ).

## Visualizations

The following diagrams illustrate the mode of action of **halauxifen**-methyl and a typical experimental workflow for herbicide evaluation.



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***Halauxifen-methyl mode of action signaling pathway.***



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*General workflow for herbicide efficacy and tolerance trials.*

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. mda.state.mn.us [mda.state.mn.us]
- 4. apvma.gov.au [apvma.gov.au]
- 5. "Efficacy of Halauxifen-Methyl for Management of Glyphosate-Resistant W" by Marcelo Zimmer [docs.lib.purdue.edu]
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